A Comparative Guide to the Structure-Activity Relationship (SAR) of 4-Bromopyrazole Derivatives

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Compound of Interest

Compound Name:	*4-Bromo-1-isopropyl-3-methyl-1H-pyrazole*
CAS No.:	*1215295-87-6*
Cat. No.:	*B571980*

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This guide provides an in-depth comparative analysis of 4-bromopyrazole derivatives, focusing on their structure-activity relationships (SAR) across various therapeutic targets. Designed for researchers, medicinal chemists, and drug development professionals, this document synthesizes experimental data to illuminate the causal links between molecular architecture and biological function, offering field-proven insights into the optimization of this privileged scaffold.

Introduction: The Significance of the 4-Bromopyrazole Scaffold

The pyrazole nucleus is a cornerstone in medicinal chemistry, recognized as a "privileged scaffold" due to its presence in numerous pharmacologically active compounds.[1] Its derivatives exhibit a vast spectrum of biological activities, including anticancer, antimicrobial, anti-inflammatory, and kinase inhibitory effects.[2][3][4] The introduction of a bromine atom at the C4 position of the pyrazole ring is a strategic choice for several reasons:

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- Modulation of Electronic Properties: The electron-withdrawing nature of the bromine atom can significantly alter the electron density of the pyrazole ring, influencing its binding affinity to biological targets.

- Vector for Further Functionalization: The 4-bromo position serves as a versatile synthetic handle. It readily participates in palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Sonogashira, Buchwald-Hartwig), allowing for the systematic and diverse introduction of various substituents to explore the chemical space and optimize activity.[5]

- Enhancement of Lipophilicity: The bromine atom can increase the lipophilicity of the molecule, potentially improving membrane permeability and cellular uptake.

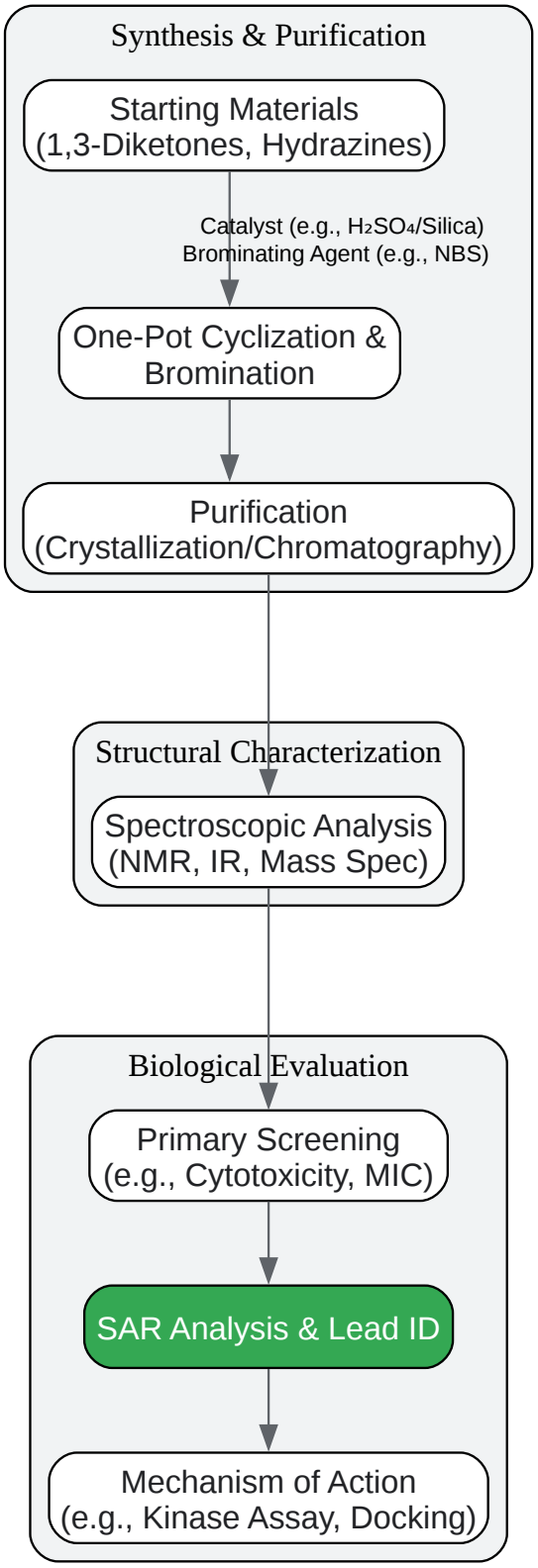
- Halogen Bonding: The bromine atom can act as a halogen bond donor, forming specific, non-covalent interactions with electron-rich pockets in target proteins, thereby enhancing binding affinity and selectivity.[6]

This guide will dissect the SAR of 4-bromopyrazole derivatives by comparing their performance as anticancer agents, kinase inhibitors, and antimicrobial compounds, supported by experimental data from peer-reviewed literature.

General Synthesis and Evaluation Workflow

The development of novel 4-bromopyrazole derivatives typically follows a structured workflow, from initial synthesis to biological characterization. The causality behind this process is to ensure the regioselective and efficient production of target compounds and their rigorous, reproducible evaluation.

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Caption: General workflow for synthesis and evaluation of 4-bromopyrazole derivatives.

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An efficient and common approach is the one-pot, three-component reaction involving a 1,3-diketone, an arylhydrazine, and a brominating agent like N-bromosaccharin or N-bromosuccinimide (NBS), often catalyzed by an acid.[7][8] This method is favored for its high atom economy and operational simplicity.

Comparative SAR Analysis of 4-Bromopyrazole Derivatives

The biological activity of 4-bromopyrazole derivatives is exquisitely sensitive to the nature and position of substituents on the pyrazole and adjacent rings. The bromine at C4 often serves as a foundational element, while modifications at N1, C3, and C5 dictate the potency and selectivity.

Caption: Key substitution points on the 4-bromopyrazole scaffold for SAR studies.

Anticancer Activity

4-Bromopyrazole derivatives have emerged as a promising scaffold for developing potent anticancer agents, often acting as inhibitors of critical signaling kinases like EGFR and VEGFR-2.[9][10]

Key SAR Insights:

- N1-Substitution: Large, substituted aryl groups at the N1 position are generally favorable. For instance, a phenyl group at N1 is a common feature in active compounds.
- C3/C5-Substitution: The nature of substituents at the C3 and C5 positions is critical. Fused heterocyclic systems, created by modifying these positions, can enhance activity. For example, pyranopyrazoles and pyrazolopyrimidines derived from a 4-bromobenzylidene precursor showed potent EGFR inhibitory activity.[9] The presence of 5-imino and 6-amino groups in a pyrano-pyrazolo-pyrimidine derivative (IC_{50} = 0.06 µM against EGFR) was suggested to provide additional hydrogen bonding within the active site, enhancing potency beyond the reference drug erlotinib.[9]
- The Bromine Moiety: In some series, the presence of a bromine atom on a coumarin moiety fused to the pyrazole significantly enhanced antiproliferative activity against A-549 lung

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cancer cells.[11] This highlights the bromine's role in either direct target interaction or modulation of physicochemical properties.

Comparative Data for Anticancer Activity

Compound Class	Key Structural Features	Target(s)	Potency (IC_{50})	Reference
Pyrano-pyrazolo-pyrimidine	**Fused heterocyclic system, 5-imino, 6-amino groups**	**EGFR**	**0.06 µM**	**[9]**
Pyrazolo[3,4-d]pyrimidine	Fused system, C6-carbonyl group	EGFR	0.09 µM	[9]
1,3,4-Triarylpyrazole	N1-phenyl, C3-(substituted phenyl), C5-heterocycle	EGFR, multiple kinases	6.53 µM (MCF-7)	[10][12]

| Pyrazole-Coumarin Hybrid | Bromine on coumarin ring | A-549 cells | 13.5 µM |[11] |

Kinase Inhibition

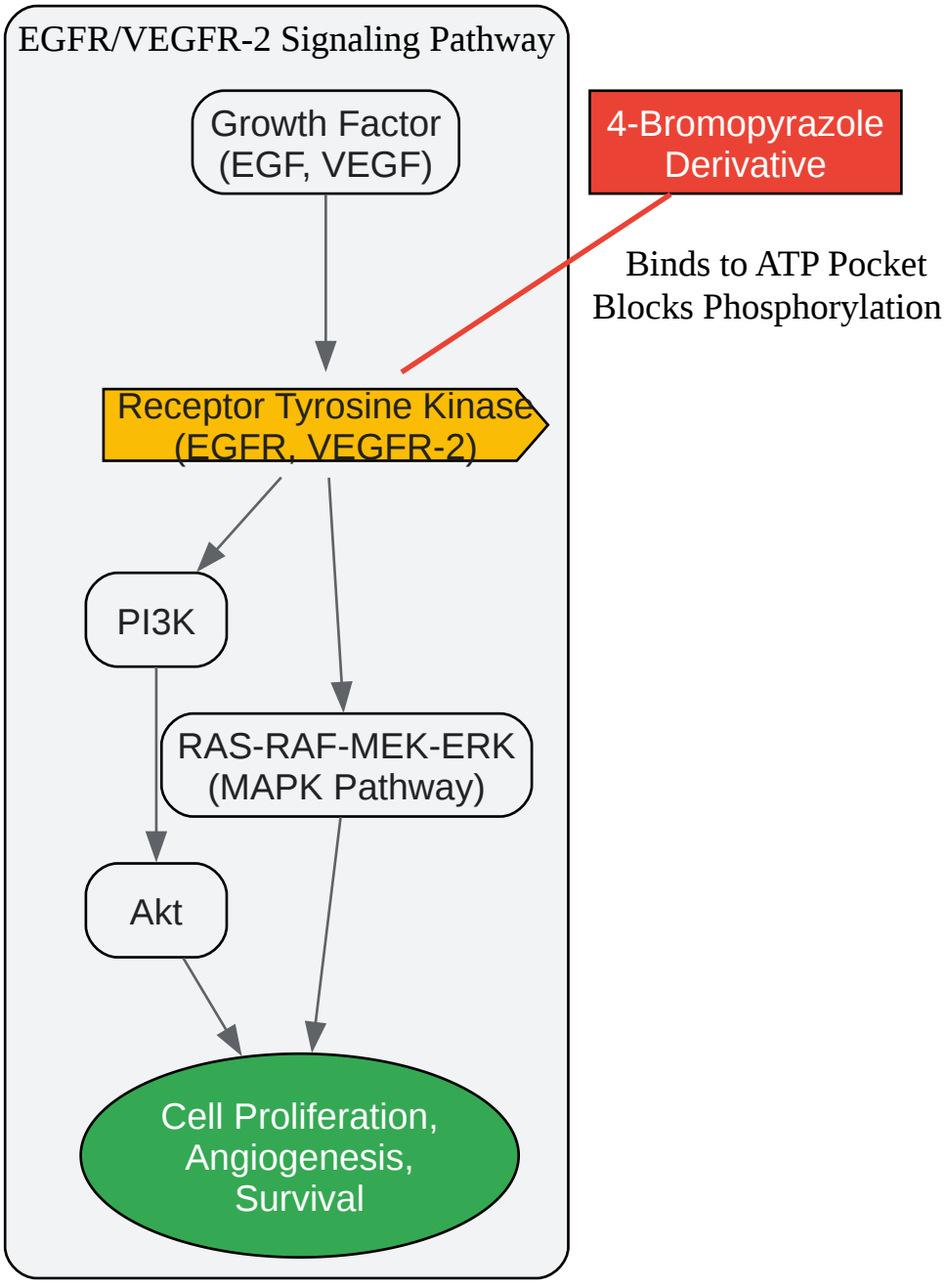
The pyrazole scaffold is a well-established ATP-mimetic, making its derivatives excellent candidates for kinase inhibitors.[2] The 4-bromo substituent can be leveraged to explore interactions within the ATP-binding pocket.

Key SAR Insights:

- Multi-Kinase Targeting: Certain 1,3,4-triaryl-4-bromopyrazole derivatives have demonstrated potent, broad-spectrum kinase inhibition. One lead compound showed over 94% inhibition of six kinases (AKT1, AKT2, BRAF V600E, EGFR, p38α, PDGFRβ) at a 100 µM concentration. [12]

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- N1-Aryl Group: SAR studies on CDK inhibitors revealed that a cyclobutyl group at the N1 position was more optimal for activity than smaller (methyl) or larger (phenyl) groups, indicating a specific steric requirement in the binding pocket.[2]
- C3/C5-Aryl Groups: For the same CDK inhibitors, a biphenyl moiety attached to the pyrazole core was found to be more favorable for activity than naphthalene or dimethoxyphenyl groups, highlighting the importance of this region for target engagement.[2]



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Caption: Inhibition of Receptor Tyrosine Kinase signaling by 4-bromopyrazole derivatives.

Antimicrobial Activity

4-Bromopyrazole derivatives have also been explored for their antimicrobial properties, demonstrating activity against a range of bacteria and fungi.[3][13]

Key SAR Insights:

- Hydrazone Moiety: The introduction of a hydrazone moiety is a successful strategy. A series of pyrazole-1-carbothiohydrazide derivatives, when converted to hydrazones, showed remarkable antibacterial and antifungal activities, with MIC values in the low µg/mL range.[14]
- Substituents on Phenyl Rings: In one study, a 4-nitrophenyl group attached to a (5-hydroxy-3-methyl-1H-pyrazol-4-yl)methyl moiety resulted in a compound with high activity against Streptococcus epidermidis (MIC: 0.25 µg/mL).[3] This suggests that electron-withdrawing groups on peripheral aryl rings can enhance potency.
- Fused Systems: Pyrazolo[3,4-d]pyrimidine derivatives have shown moderate to outstanding antimicrobial activity. A derivative containing a 1,3,4-oxadiazole-2-thiol moiety exhibited superior activity compared to standard antibiotics like ampicillin.[13]

Comparative Data for Antimicrobial Activity

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Compound Class	Key Structural Features	Target Organism	Potency (MIC)	Reference
Pyrazole Hydrazone	**4-Nitrophenyl group**	**S. epidermidis**	**0.25 µg/mL**	**[3]**
Pyrazole Hydrazone	2,4-Dichlorophenyl group	E. coli	0.25 µg/mL	[3]
Pyrazolo[3,4-d]pyrimidine	Fused 1,3,4-oxadiazole-2-thiol	Broad Spectrum	Superior to Ampicillin	[13]

| Pyrazole-1-carbothiohydrazide | Hydrazone with p-tolyl group | Broad Spectrum | 2.9–7.8 µg/mL (antifungal) |[14] |

Experimental Protocols

Scientific integrity requires that protocols be self-validating and reproducible. Below are representative, detailed methodologies for the synthesis and biological evaluation of 4-bromopyrazole derivatives.

Protocol: One-Pot Synthesis of 4-Bromo-1,3,5-triarylpyrazole

This protocol is adapted from established one-pot procedures for pyrazole synthesis.[7][8]

Objective: To synthesize a representative 4-bromopyrazole derivative efficiently.

Materials:

- 1,3-Diphenyl-1,3-propanedione (Dibenzoylmethane)
- Phenylhydrazine
- N-Bromosuccinimide (NBS)

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- Silica gel supported sulfuric acid (catalyst)
- Ethyl acetate (EtOAc)
- Saturated sodium bicarbonate ($NaHCO_3$) solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Round-bottom flask, magnetic stirrer, condenser

Procedure:

- Reaction Setup: In a 50 mL round-bottom flask, combine 1,3-diphenyl-1,3-propanedione (1.0 mmol), phenylhydrazine (1.0 mmol), and silica gel supported sulfuric acid (0.1 g).
- Initial Cyclization: Stir the mixture at room temperature for 15-20 minutes. The initial reaction is the acid-catalyzed condensation of the diketone and hydrazine to form the pyrazole ring. This step is typically monitored by Thin Layer Chromatography (TLC) until the starting materials are consumed.
- Bromination: Add N-Bromosuccinimide (NBS) (1.0 mmol) to the reaction mixture in one portion.
- Reaction Completion: Continue stirring the mixture at room temperature for 1-2 hours. Monitor the progress of the bromination by TLC. The choice of solvent-free conditions is deliberate to enhance reaction rates and simplify workup.[7]
- Workup and Extraction: Upon completion, add 20 mL of ethyl acetate to the flask and stir for 5 minutes. Filter the mixture to remove the solid catalyst. Transfer the filtrate to a separatory funnel and wash sequentially with saturated $NaHCO_3$ solution (2 x 15 mL) and brine (15 mL). The wash steps are critical to remove any remaining acid and inorganic byproducts.
- Drying and Concentration: Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: Purify the resulting crude solid by recrystallization from ethanol or by column chromatography on silica gel to yield the pure 4-bromo-1,3,5-triphenylpyrazole.

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Protocol: In Vitro Antimicrobial Susceptibility Testing (Broth Microdilution)

This protocol is based on the Clinical and Laboratory Standards Institute (CLSI) guidelines for determining Minimum Inhibitory Concentration (MIC).[15]

Objective: To quantify the antimicrobial activity of synthesized 4-bromopyrazole derivatives.

Materials:

- Synthesized 4-bromopyrazole compounds
- Dimethyl sulfoxide (DMSO, sterile)
- Bacterial strains (e.g., S. aureus, E. coli) and fungal strains (e.g., C. albicans)
- Mueller-Hinton Broth (MHB) for bacteria, RPMI-1640 medium for fungi
- Sterile 96-well microtiter plates
- Ciprofloxacin (bacterial positive control), Amphotericin B (fungal positive control)
- Spectrophotometer (plate reader)

Procedure:

- Stock Solution Preparation: Prepare a stock solution of each test compound and control drug at 1 mg/mL in sterile DMSO. The choice of DMSO is due to its ability to dissolve a wide range of organic compounds while having minimal intrinsic antimicrobial activity at the final concentrations used.
- Inoculum Preparation: Culture the microbial strains overnight. Dilute the cultures in the appropriate sterile broth (MHB or RPMI) to achieve a final density of approximately 5×10^5 Colony Forming Units (CFU)/mL for bacteria or $0.5\text{-}2.5 \times 10^3$ CFU/mL for fungi.
- Serial Dilution: Dispense 100 µL of sterile broth into all wells of a 96-well plate. Add 100 µL of the compound stock solution to the first well of a row and mix. Perform a two-fold serial dilution by transferring 100 µL from the first well to the second, and so on, down the plate.

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Discard 100 µL from the last well. This creates a concentration gradient of the test compound.

- Inoculation: Add 10 µL of the prepared microbial inoculum to each well. This brings the final volume in each well to 110 µL.
- Controls: Include the following controls on each plate:
  - Positive Control: A row with a standard antibiotic (e.g., Ciprofloxacin) undergoing serial dilution.
  - Negative Control (Growth Control): Wells containing only broth and inoculum (no compound).
  - Sterility Control: Wells containing only sterile broth.
- Incubation: Incubate the plates at 37°C for 18-24 hours for bacteria, or at 35°C for 24-48 hours for fungi.
- MIC Determination: The MIC is defined as the lowest concentration of the compound that completely inhibits visible growth of the microorganism. This can be assessed visually or by measuring the optical density (OD) at 600 nm with a plate reader.

Conclusion and Future Outlook

The 4-bromopyrazole scaffold is a highly adaptable and potent platform for the development of novel therapeutic agents. Structure-activity relationship studies consistently demonstrate that targeted modifications at the N1, C3, and C5 positions are crucial for optimizing biological activity. The bromine atom at C4 is not merely a placeholder but an active contributor to molecular interactions and a key enabler of synthetic diversification.

Future research should focus on:

- Exploring Novel Cross-Coupling Partners: Utilizing the 4-bromo handle to introduce novel, complex, and three-dimensional substituents to probe less-explored regions of target binding sites.

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- Mechanism-Driven Design: Combining SAR data with computational modeling and structural biology to design next-generation derivatives with improved selectivity and reduced off-target effects.

- Pharmacokinetic Optimization: Systematically studying how modifications affect ADME (Absorption, Distribution, Metabolism, and Excretion) properties to develop candidates with favorable drug-like profiles.

By integrating these strategies, the full potential of 4-bromopyrazole derivatives in addressing critical unmet needs in oncology and infectious diseases can be realized.

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